

# Chrysophanol tetraglucoside CAS number and molecular weight

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## Compound of Interest

Compound Name: Chrysophanol tetraglucoside

Cat. No.: B8085431

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## Chrysophanol Tetraglucoside: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Chrysophanol tetraglucoside**, a natural compound with recognized therapeutic potential. This document collates essential chemical data, summarizes its biological activities, and presents relevant experimental methodologies to support further research and development.

## Core Chemical and Physical Data

**Chrysophanol tetraglucoside** is a glycosidic derivative of chrysophanol, an anthraquinone. Key quantitative data for this compound are summarized below.

Parameter	Value	References
CAS Number	120181-08-0	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	902.8 g/mol	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Molecular Formula	C <sub>39</sub> H <sub>50</sub> O <sub>24</sub>	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[5]</a> <a href="#">[6]</a>

## Biological Activity and Therapeutic Potential

**Chrysophanol tetraglucoside** has demonstrated notable biological activities, primarily as an anti-hypolipidemic and antibacterial agent.[2][5] These properties suggest its potential application in managing metabolic disorders and infectious diseases.

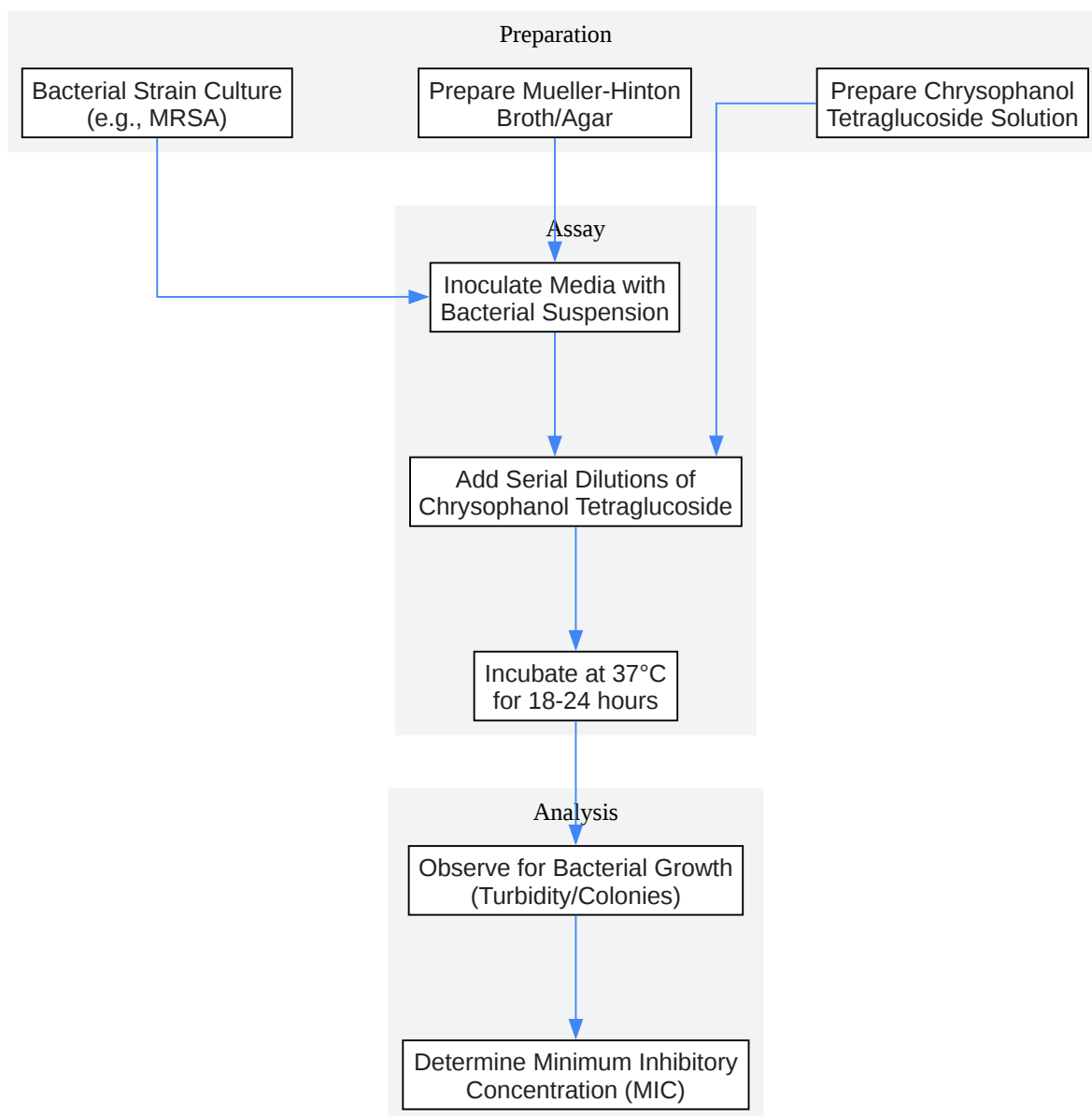
## Experimental Protocols

Detailed experimental methodologies for evaluating the biological activity of compounds from Cassia seeds, including anthraquinones like chrysophanol derivatives, have been described in the scientific literature. The following sections outline key experimental approaches based on published research.

### Antibacterial Activity Assessment

The antibacterial effects of **Chrysophanol tetraglucoside** can be determined using established methods as described by Hatano et al. (1999) in their study on constituents of Cassia seeds.

Workflow for Antibacterial Susceptibility Testing



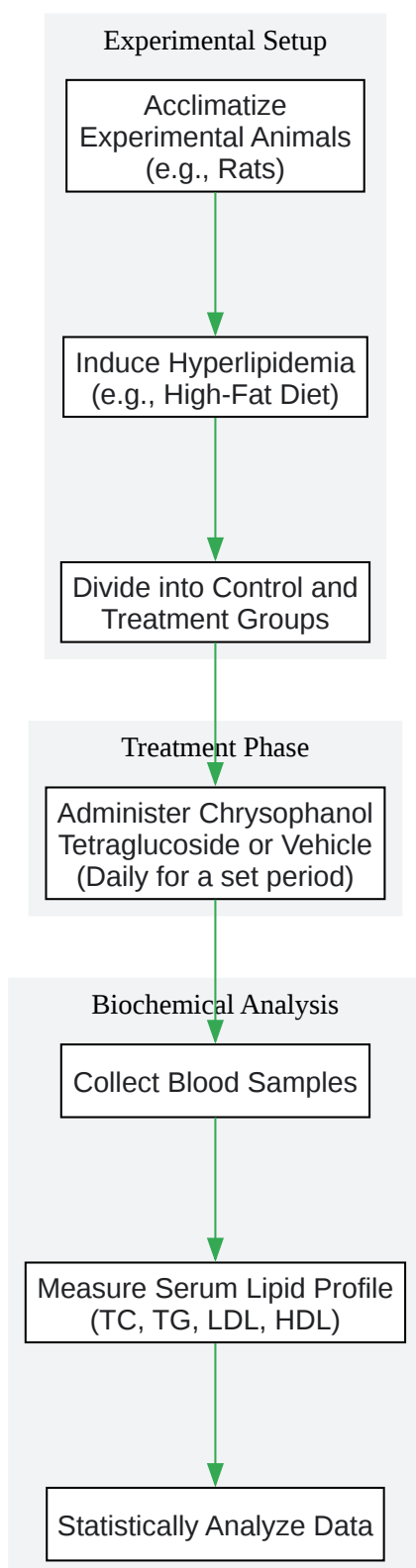
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Caption: Workflow for determining the Minimum Inhibitory Concentration (MIC) of **Chrysophanol tetraglucoside**.

## Hypolipidemic Activity Evaluation

The hypolipidemic effects of **Chrysophanol tetraglucoside** can be investigated in animal models, as demonstrated in the study by Patil et al. (2004) on the seeds of *Cassia tora*.

Workflow for In Vivo Hypolipidemic Activity Assay



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Caption: Workflow for assessing the in vivo hypolipidemic activity of **Chrysophanol tetraglucoside**.

## Signaling Pathways

Currently, detailed signaling pathways specifically elucidated for **Chrysophanol tetraglucoside** are not extensively documented in publicly available literature. The primary reported activities are anti-hypolipidemic and antibacterial. The mechanisms underlying these effects are likely complex and may involve multiple targets. Future research is warranted to explore the precise molecular signaling pathways modulated by this compound.

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## References

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